

Technical Support Center: Carbon Diselenide (CSe₂) Resource Guide

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Compound of Interest

Compound Name: Carbon diselenide

Cat. No.: B3053059

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This guide provides essential information for researchers, scientists, and drug development professionals working with **carbon diselenide** (CSe₂). It addresses common challenges related to its high cost, limited availability, and handling requirements through a series of frequently asked questions and troubleshooting protocols.

Frequently Asked Questions (FAQs)

Q1: Why is **carbon diselenide** (CSe₂) so expensive and difficult to source?

A1: The high cost and scarcity of CSe₂ are due to a combination of factors:

- **Complex Synthesis:** Production is hazardous and energy-intensive, often requiring the reaction of selenium powder with dichloromethane vapor at temperatures around 550°C.[1]
[2] Older methods involved highly toxic precursors like hydrogen selenide.[1]
- **Inherent Instability:** CSe₂ is unstable and decomposes slowly over time, even under cold storage (approximately 1% per month at -30°C).[1][2] This instability complicates shipping and long-term storage, contributing to high costs.
- **Toxicity and Hazards:** The compound is moderately toxic, presents a significant inhalation hazard, and is known for its extremely offensive odor when mixed with air.[1] These properties necessitate specialized handling, storage, and engineering controls, increasing overhead costs for suppliers.

Q2: What are the primary applications of **carbon diselenide**?

A2: **Carbon diselenide** is a key precursor in the synthesis of tetraselenafulvalenes (TSF) and their derivatives.^{[1][2]} These organoselenium compounds are crucial for developing organic conductors and superconductors, making CSe₂ a valuable reagent in materials science and electronics research.^[1]

Q3: What are the main physical and chemical properties of CSe₂?

A3: CSe₂ is a yellow-orange, oily liquid with a pungent, potent odor.^[1] It is a linear, nonpolar molecule (Se=C=Se), analogous to carbon dioxide and carbon disulfide. It is insoluble in water but soluble in many organic solvents.^{[1][3]} It is also sensitive to light.^[4]

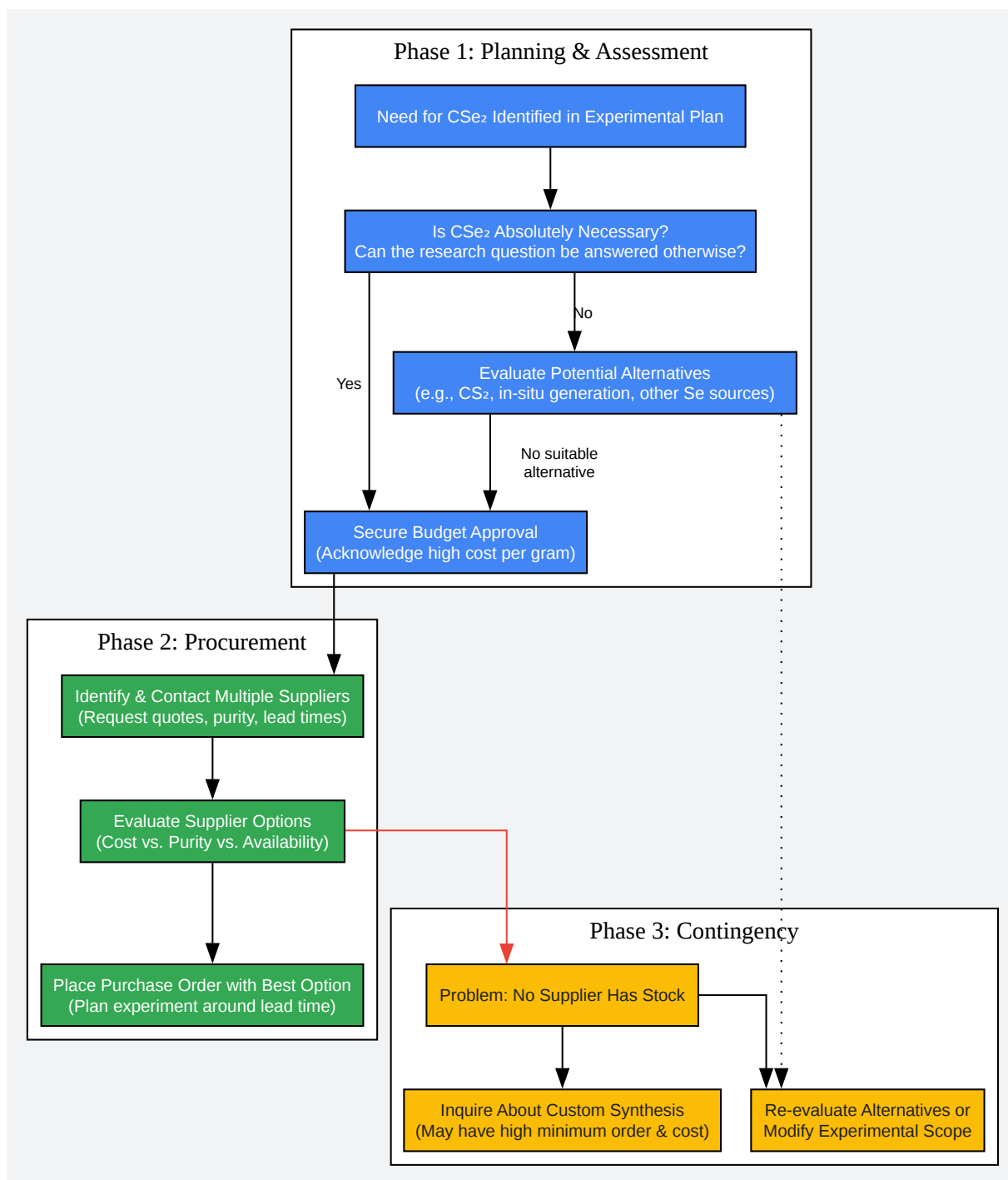
Q4: How should **carbon diselenide** be stored safely?

A4: Due to its instability, CSe₂ must be stored in a tightly sealed container in a dry, cool, and well-ventilated area, protected from light.^{[4][5]} To minimize decomposition, storage at low temperatures (e.g., -30°C) is recommended.^[1] Some suppliers offer CSe₂ as a more stable solution in an appropriate solvent.^{[4][6]}

Troubleshooting Guides

Issue: Difficulty in Procuring CSe₂ due to Low Stock or Long Lead Times

This workflow outlines the decision-making process for acquiring and using high-cost, low-availability reagents like **carbon diselenide**. It emphasizes budget evaluation, necessity assessment, and consideration of alternatives to ensure efficient resource allocation.



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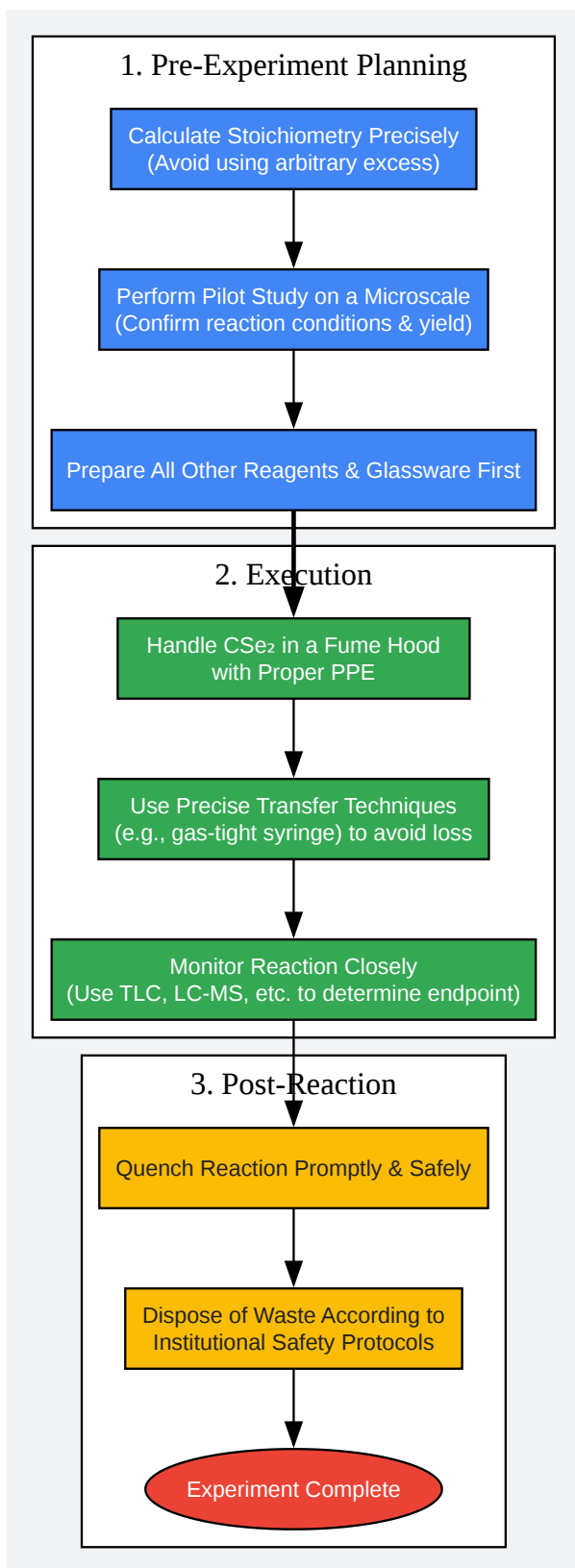
Procurement Workflow for High-Cost Reagents.

Protocol:

- **Assess Necessity:** Critically evaluate if CSe_2 is indispensable for your synthesis. Could its more common sulfur analog, carbon disulfide (CS_2), or another selenium source suffice?
- **Contact Multiple Suppliers:** Do not rely on a single source. Reach out to specialty chemical manufacturers globally to inquire about availability, lead times, purity, and pricing.^{[3][5][7]}
- **Consider Stabilized Solutions:** Some suppliers offer CSe_2 as a solution in solvents like THF or dioxane.^[4] These solutions are often more stable than the neat product and may be more readily available.^[6]
- **Explore Custom Synthesis:** If stock is unavailable, ask suppliers if they offer custom synthesis services. Be prepared for potentially high costs and minimum order quantities.
- **Plan Ahead:** Given the long lead times, order CSe_2 well in advance of your planned experiments.

Issue: Managing the High Cost of CSe_2 in Experiments

This workflow provides a systematic approach to handling expensive and unstable reagents in a laboratory setting. The focus is on minimizing waste through meticulous planning, precise execution, and careful post-experiment processing.



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Experimental Workflow for Cost-Effective Use.

Protocol:

- **Microscale Reactions:** Before committing a large amount of material, perform the reaction on a microscale to confirm conditions and expected yield.
- **Precise Calculation:** Calculate the required amount of CSe_2 with high precision. Avoid using a significant excess unless it is proven to be critical for the reaction's success.
- **Optimize Handling:** Use gas-tight syringes for transfers to minimize loss due to CSe_2 's high vapor pressure.^[1] Work in an inert atmosphere if the reaction is sensitive to air or moisture.
- **Ready Setup:** Ensure all other reagents, solvents, and equipment are fully prepared before opening the CSe_2 container to minimize its exposure time to ambient conditions.

Data & Alternatives

Commercial Availability and Cost Data

The commercial availability of CSe_2 is limited to a few specialty suppliers. The cost is exceptionally high, as illustrated by the sample pricing below. Prices are subject to change and vary significantly between suppliers.

Supplier Example	Purity	Quantity	Estimated Price (EUR)
Anonymous Specialty Supplier	+98% (GC-MS)	1 g	€ 5,984.00
+98% (GC-MS)	5 g	€ 9,415.00	
+99% (GC-MS)	1 g	~€ 7,000.00 (17% higher)	

Data based on publicly available price lists and may not reflect current market rates.^[4]

Primary Alternative: Carbon Disulfide (CS₂)

For some applications, the sulfur analog, carbon disulfide (CS₂), may be a viable, though chemically distinct, alternative. It is significantly cheaper and more readily available.

Property	Carbon Diselenide (CSe ₂) **	Carbon Disulfide (CS ₂) **
Molar Mass	169.93 g/mol [3]	76.14 g/mol
Boiling Point	125-126 °C[4]	46.3 °C
Hazards	Moderately toxic, extremely foul odor, unstable.[1]	Highly flammable, toxic, reproductive hazard.[8]
Availability	Very limited, specialty suppliers only.	Widely available from major chemical suppliers.[9]
Estimated Cost	Extremely high (~€6,000/g).[4]	Low (~\$70/L for ACS reagent grade).[9][10]
Primary Use	Precursor to organic superconductors.[1][2]	Industrial solvent, precursor for rayon, cellophane.

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References

- 1. Carbon diselenide - Wikipedia [en.wikipedia.org]
- 2. Carbon Diselenide (CSe₂) for Materials Research [benchchem.com]
- 3. 506-80-9 CAS MSDS (CARBON DISELENIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. Reagent: CARBON DISELENIDE [carbondiselenide.com]
- 5. echemi.com [echemi.com]
- 6. Reagent: CARBON DISELENIDE [carbondiselenide.com]

- 7. echemi.com [echemi.com]
- 8. dcfinechemicals.com [dcfinechemicals.com]
- 9. Carbon disulfide, 99.9%, ACS reagent Carbon disulfide | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 10. imarcgroup.com [imarcgroup.com]
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